

comparative potency of N-butyl-4-hydroxybenzene-1-sulfonamide analogs

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Compound of Interest

Compound Name: *N-butyl-4-hydroxybenzene-1-sulfonamide*

CAS No.: 3077-63-2

Cat. No.: B3382119

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An In-Depth Guide to the Comparative Potency of **N-butyl-4-hydroxybenzene-1-sulfonamide** Analogs for Researchers

Introduction: Beyond the Core Structure

The sulfonamide functional group is a cornerstone of modern medicinal chemistry, forming the structural basis for a wide array of therapeutic agents, from antibacterials to anticancer drugs. [1][2] **N-butyl-4-hydroxybenzene-1-sulfonamide** serves as a key reference compound, possessing a simple yet modifiable scaffold. This guide provides a comparative analysis of its analogs, delving into the critical structure-activity relationships (SAR) that govern their biological potency. By understanding how subtle molecular modifications influence efficacy, researchers can more effectively design and develop next-generation therapeutic agents. We will explore the mechanistic underpinnings of sulfonamide activity, present comparative potency data, and provide detailed experimental protocols for validation.

The N-butyl-4-hydroxybenzene-1-sulfonamide Scaffold

The parent compound, **N-butyl-4-hydroxybenzene-1-sulfonamide** (CAS: 3077-63-2), provides a fundamental framework for derivatization.[3][4] Its structure consists of a 4-hydroxybenzene ring, a central sulfonamide linker, and an N-butyl substituent. Each of these components can be systematically modified to probe and enhance biological activity.

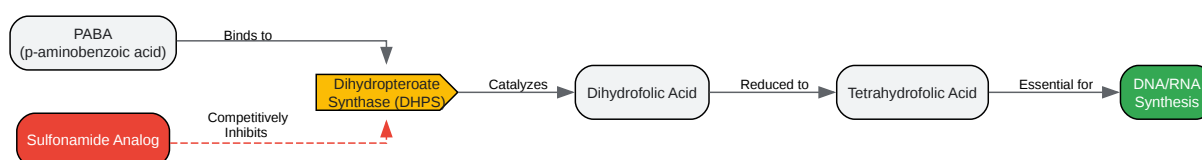
Mechanism of Action: A Tale of Two Pathways

The biological effects of sulfonamide analogs are diverse and largely dependent on their specific structural features. Two predominant mechanisms of action are widely recognized:

- **Inhibition of Folic Acid Synthesis:** The classic mechanism for antibacterial sulfonamides involves competitive inhibition of the enzyme dihydropteroate synthase (DHPS).[5][6] This enzyme is crucial for the synthesis of folic acid in bacteria, a vital precursor for DNA and RNA synthesis.[1] By mimicking the natural substrate, para-aminobenzoic acid (PABA), these sulfonamides halt bacterial growth and replication, exerting a bacteriostatic effect.[5][6]
- **Carbonic Anhydrase Inhibition:** Many sulfonamide derivatives are potent inhibitors of carbonic anhydrases (CAs), a family of metalloenzymes that catalyze the reversible hydration of carbon dioxide.[7][8][9] Different CA isoforms are involved in various physiological and pathological processes. For instance, inhibiting tumor-associated isoforms like CA IX and CA XII has become a promising strategy in cancer therapy.[9][10]

Visualizing the Folic Acid Synthesis Inhibition Pathway

The following diagram illustrates the competitive inhibition of dihydropteroate synthase by sulfonamide drugs, disrupting the bacterial folic acid synthesis pathway.



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Caption: Competitive inhibition of bacterial folic acid synthesis by sulfonamides.

Structure-Activity Relationship (SAR) of Analogs

The potency and selectivity of 4-hydroxybenzene-1-sulfonamide analogs are dictated by the nature of the substituents at the sulfonamide nitrogen (N) and on the aromatic ring.

Substitution on the Sulfonamide Nitrogen (N-Alkyl/Aryl Group)

The identity of the group attached to the sulfonamide nitrogen is a critical determinant of biological activity.

- **Alkyl Chain Length:** Altering the length of the N-alkyl chain can influence lipophilicity and, consequently, cell membrane permeability and target engagement. Studies on related sulfonamides have shown that variations in alkyl substituents can modulate inhibitory potential against enzymes like lipoxygenase.[11]
- **Aromatic and Heterocyclic Groups:** Replacing the butyl group with aryl or heterocyclic moieties can introduce additional binding interactions (e.g., pi-stacking, hydrogen bonding) with the target protein. This strategy has been effectively used to develop potent and selective inhibitors of various enzymes.[10][12]

Substitution on the 4-Hydroxybenzene Ring

Modifications to the aromatic ring can fine-tune the electronic properties and steric profile of the molecule.

- **Electron-Withdrawing vs. Electron-Donating Groups:** The addition of electron-withdrawing groups (e.g., nitro, halo) or electron-donating groups (e.g., methoxy, amino) can alter the pKa of the sulfonamide NH group and the phenolic OH group, influencing binding affinity. For instance, tetrafluoro-substitution on the benzenesulfonamide ring has been shown to produce more effective carbonic anhydrase inhibitors compared to non-fluorinated analogs. [9]

- Positional Isomerism: The position of substituents on the benzene ring significantly affects intermolecular interactions and crystal packing, which can translate to differences in biological activity.[\[13\]](#)

Visualizing the Key Sites for Analog Modification

This diagram highlights the principal locations on the 4-hydroxybenzene-1-sulfonamide scaffold where chemical modifications are made to alter biological potency.

Caption: Key modification sites for SAR studies on the sulfonamide scaffold.

Comparative Potency Data of Sulfonamide Analogs

The following tables summarize quantitative data on the inhibitory potency of various sulfonamide derivatives against different biological targets. This data, compiled from multiple studies, illustrates the impact of structural modifications on efficacy.

Table 1: Inhibition of Human Carbonic Anhydrase (CA) Isoforms

Compound ID	Core Structure	R-Group on Triazole Ring	hCA I (Ki, nM)	hCA II (Ki, nM)	hCA IX (Ki, nM)	hCA XII (Ki, nM)	Reference
4a	4-(R-1H-1,2,3-triazol-1-yl)-benzene sulfonamide	Phenyl	105.4	45.1	5.4	1.8	[9]
5a	2,3,5,6-tetrafluoro-4-(R-1H-1,2,3-triazol-1-yl)-benzene sulfonamide	Phenyl	41.5	30.1	1.5	0.8	[9]
4b	4-(R-1H-1,2,3-triazol-1-yl)-benzene sulfonamide	4-Fluorophenyl	112.5	50.3	6.1	2.1	[9]
5b	2,3,5,6-tetrafluoro-4-(R-1H-1,2,3-triazol-1-yl)-benzene sulfonamide	4-Fluorophenyl	45.3	33.8	1.9	1.1	[9]

	sulfonami de						
4f	4-(R-1H- 1,2,3- triazol-1- yl)- benzene sulfonami de	Cyclohex ylmethyl	550.1	35.6	38.9	12.4	[9]
5f	2,3,5,6- tetrafluor o-4-(R- 1H-1,2,3- triazol-1- yl)- benzene sulfonami de	Cyclohex ylmethyl	125.7	31.2	8.8	3.5	[9]

This table demonstrates that tetrafluoro-substitution on the benzene ring (compounds 5a, 5b, 5f) consistently enhances inhibitory potency across multiple CA isoforms compared to their non-fluorinated counterparts (4a, 4b, 4f).[\[9\]](#)

Table 2: Anticancer Activity of 3-Amino-4-hydroxy-benzenesulfonamide Derivatives

Compound ID	Description	U-87 (EC50, μM)	MDA-MB-231 (EC50, μM)	PPC-1 (EC50, μM)	Reference
9	Schiff base derivative	15.3 ± 0.5	14.5 ± 0.4	14.8 ± 0.9	[7]
21	2-pyrrolidinone derivative	13.0 ± 0.8	13.9 ± 0.3	14.1 ± 0.2	[7]
U-104	Comparative CAIX inhibitor	13.0 ± 0.5	14.9 ± 0.4	16.3 ± 0.8	[7]

This table showcases the cytotoxic effects of different sulfonamide derivatives against various cancer cell lines, with potencies comparable to known inhibitors.[7][8]

Experimental Protocols

Reproducibility is paramount in scientific research. The following are detailed methodologies for key experiments used to evaluate the potency of sulfonamide analogs.

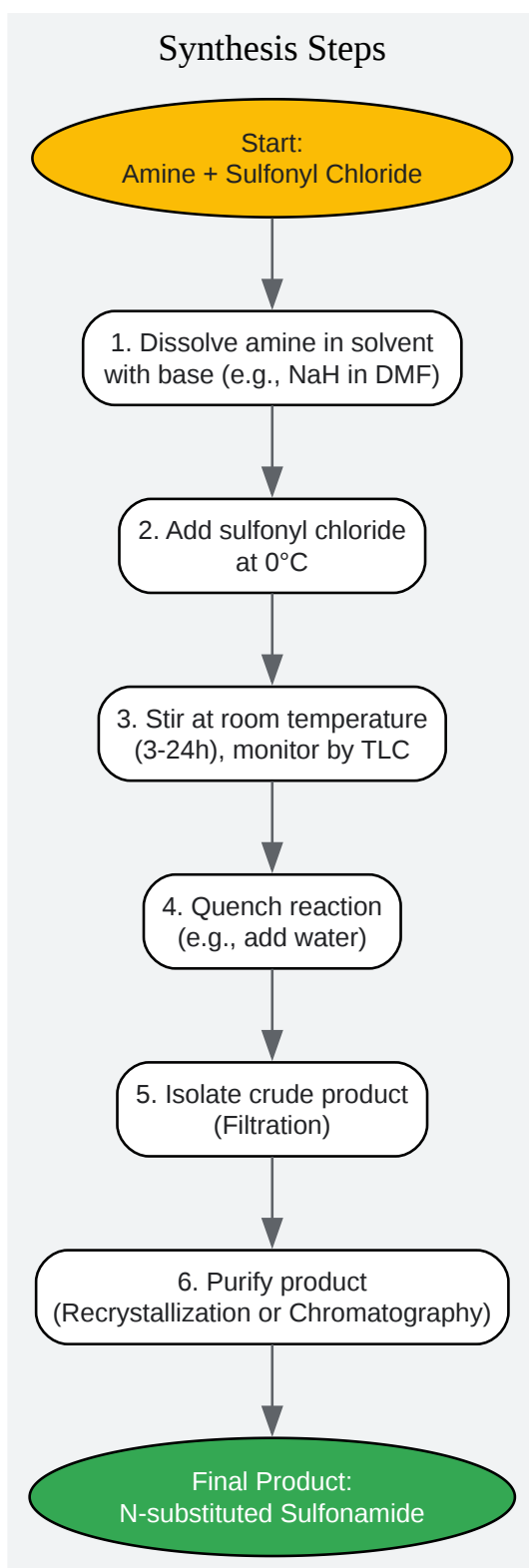
Protocol 1: General Synthesis of N-Substituted Sulfonamides

This protocol describes a common method for synthesizing sulfonamide derivatives.[13][14][15]

- **Reaction Setup:** Dissolve the primary or secondary amine (1.0 eq.) in a suitable solvent (e.g., pyridine, or an aprotic solvent like DMF with a base such as NaH).
- **Addition of Sulfonyl Chloride:** Cool the mixture in an ice bath (0 °C). Add the desired benzenesulfonyl chloride (e.g., 4-acetoxybenzenesulfonyl chloride) (1.0-1.2 eq.) portion-wise while stirring.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 3-24 hours, monitoring progress by Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, pour the mixture into ice-cold water or a dilute acid solution (e.g., 1M HCl) to precipitate the product.
- **Purification:** Collect the crude product by filtration, wash with water, and dry. Recrystallize from a suitable solvent system (e.g., ethanol/water) or purify by column chromatography to obtain the final N-substituted sulfonamide.
- **Deprotection (if necessary):** If a protecting group like acetyl is used for the hydroxyl group, deprotect it under appropriate conditions (e.g., acidic or basic hydrolysis) to yield the final 4-hydroxybenzenesulfonamide analog.
- **Characterization:** Confirm the structure of the synthesized compound using spectroscopic methods such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry.[\[15\]](#)

Visualizing the General Synthesis Workflow



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Caption: General workflow for the synthesis of sulfonamide analogs.

Protocol 2: MTT Assay for Cell Viability and Cytotoxicity

The MTT assay is a colorimetric method used to assess the metabolic activity of cells, which serves as an indicator of cell viability.^[16]

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.
- **Compound Treatment:** Prepare serial dilutions of the sulfonamide analogs in the appropriate cell culture medium. Remove the old medium from the wells and add 100 μ L of the medium containing the test compounds. Include a vehicle control (e.g., DMSO) and a positive control.
- **Incubation:** Incubate the plate for 48-72 hours at 37 °C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. Viable cells with active metabolism will convert the yellow MTT into a purple formazan precipitate.
- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of a solubilizing agent (e.g., DMSO or a solution of 0.01 M HCl in 10% SDS) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the wells at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the EC₅₀ or IC₅₀ value using non-linear regression analysis.

Conclusion

The **N-butyl-4-hydroxybenzene-1-sulfonamide** scaffold represents a versatile platform for the development of potent and selective therapeutic agents. As demonstrated, strategic modifications to the N-substituent and the aromatic ring can profoundly impact biological activity, primarily through the inhibition of carbonic anhydrases or bacterial folic acid synthesis. The comparative data and protocols provided in this guide offer a framework for researchers to

rationally design and evaluate novel analogs with enhanced therapeutic potential. A thorough understanding of the structure-activity relationships is essential for navigating the complexities of drug discovery and for unlocking the full potential of the sulfonamide pharmacophore.

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